

Application Note: Preparation and Storage of N-Nitrosomorpholine (NMOR) Stock Solutions

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Nitrosomorpholine*

CAS No.: 59-89-2

Cat. No.: B121250

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Introduction

N-Nitrosomorpholine (NMOR), a potent genotoxic carcinogen, serves as a critical tool in toxicological research and drug development.[1][2] As a member of the nitrosamine class of compounds, NMOR is utilized to induce tumors in animal models, enabling the study of carcinogenesis and the evaluation of potential chemotherapeutic agents.[1][2] Its mechanism of action is believed to involve metabolic activation to reactive intermediates that can alkylate DNA, leading to mutations and neoplastic transformation. Given its hazardous nature, the preparation and storage of NMOR stock solutions demand meticulous adherence to safety protocols to ensure the accuracy of experimental results and the protection of laboratory personnel.

This application note provides a comprehensive guide for the preparation, storage, and handling of **N-Nitrosomorpholine** stock solutions, integrating established safety procedures with detailed experimental protocols.

Chemical and Physical Properties of N-Nitrosomorpholine

A thorough understanding of the chemical and physical properties of NMOR is fundamental to its safe handling and the preparation of accurate solutions.

Property	Value	Reference
Chemical Formula	C ₄ H ₈ N ₂ O ₂	
Molecular Weight	116.12 g/mol	
Appearance	Pale yellow, sand-like powder or crystals	
Melting Point	29 °C (84 °F)	
Boiling Point	224-224.5 °C (435.2-436.1 °F)	
Solubility	Water: ≥ 100 mg/mL at 19 °C. DMSO: 100 mg/mL.	
Stability	Light-sensitive. Stable in neutral and alkaline aqueous solutions for >14 days in the dark; less stable in acidic solutions.	

Safety and Handling of N-Nitrosomorpholine

N-Nitrosomorpholine is classified as a probable human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC) and is a known animal carcinogen.[3] Therefore, strict adherence to safety protocols is mandatory.

Designated Work Area and Engineering Controls

All work with NMOR, including weighing, stock solution preparation, and dilutions, must be conducted in a designated area within a certified chemical fume hood.[1][4] The designated area should be clearly marked with warning signs indicating the presence of a carcinogen.[4][5]

The work surface should be lined with disposable, plastic-backed absorbent pads to contain any potential spills.[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling NMOR. This includes:

- **Gloves:** Two pairs of nitrile gloves should be worn.
- **Lab Coat:** A dedicated, fully-fastened lab coat.
- **Eye Protection:** Chemical safety goggles and a face shield.
- **Respiratory Protection:** When handling the neat (undiluted) compound, a NIOSH-approved respirator with a combination organic vapor/particulate filter cartridge is recommended.

Decontamination and Waste Disposal

All materials that come into contact with NMOR, including pipette tips, tubes, and absorbent pads, must be treated as hazardous waste.[1][4] Work surfaces should be decontaminated after each use. A common procedure involves wiping the area with a 10% bleach solution, followed by a 1% sodium thiosulfate solution to neutralize the bleach, and then a final rinse with water.[6] For the chemical degradation of bulk NMOR waste or concentrated solutions, treatment with an aluminum-nickel alloy in an aqueous alkali solution can be employed to reduce the nitrosamine to the corresponding amine.[7]

Preparation of N-Nitrosomorpholine Stock Solutions

The choice of solvent and the preparation method for NMOR stock solutions will depend on the intended application, primarily in vitro cell culture assays or in vivo animal studies.

Protocol 1: Preparation of a 100 mM NMOR Stock Solution in DMSO for In Vitro Use

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of compounds for cell-based assays due to its high solubilizing capacity and miscibility with aqueous culture media.

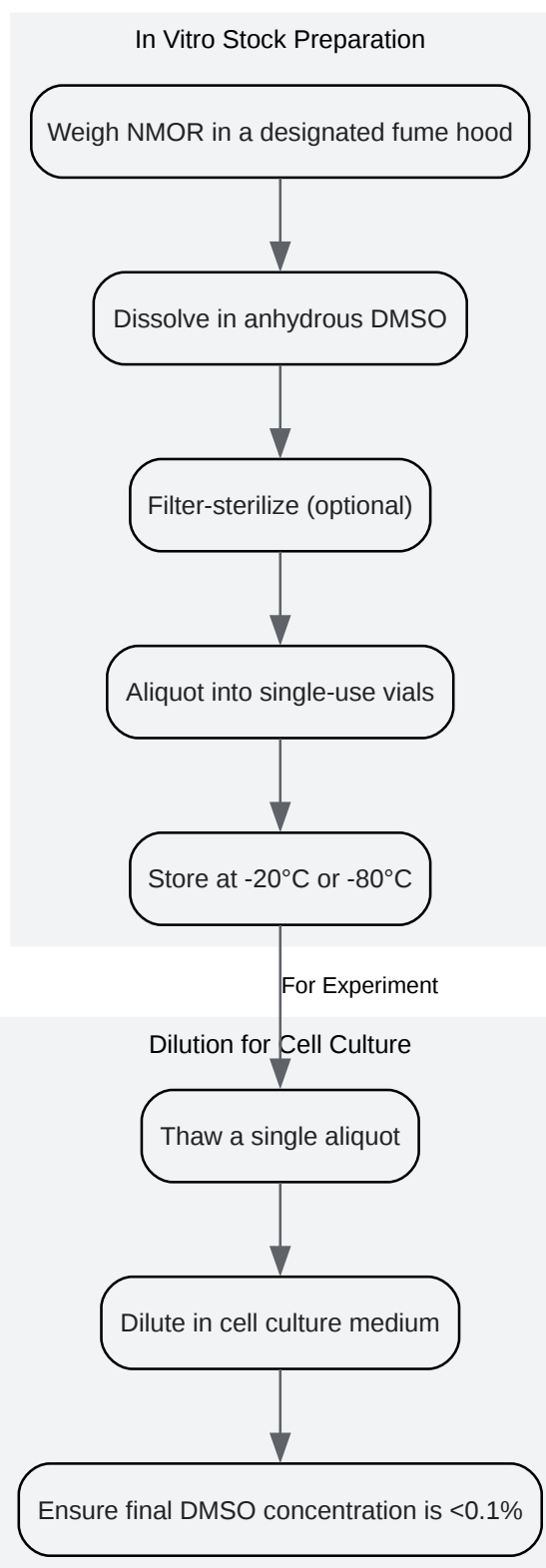
Materials:

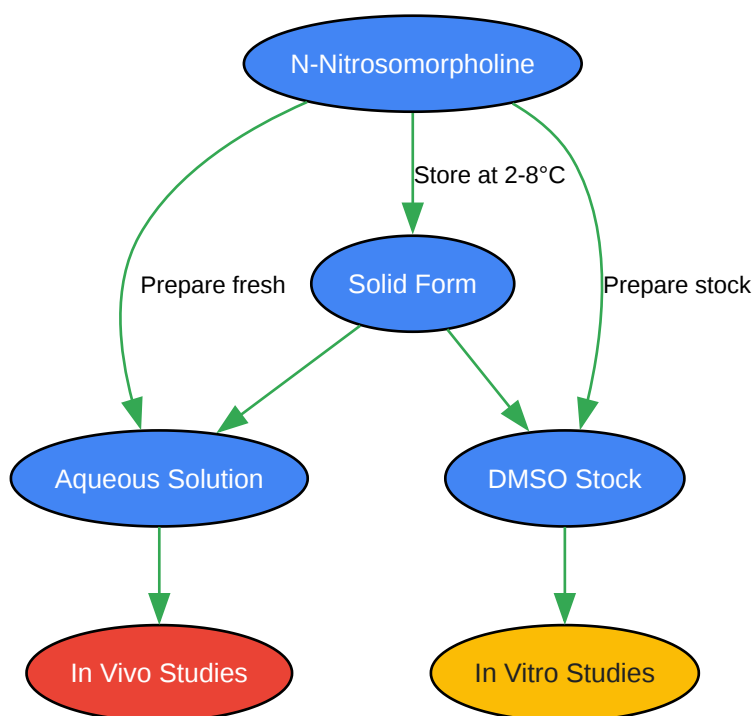
- **N-Nitrosomorpholine** (solid)
- Anhydrous DMSO
- Sterile, amber glass vial with a PTFE-lined cap
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Sterile, disposable serological pipettes and pipette tips

Procedure:

- **Pre-weighing:** In a chemical fume hood, place a sterile, amber glass vial on a calibrated analytical balance and tare the balance.
- **Weighing NMOR:** Carefully add the desired amount of solid NMOR to the vial. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 11.612 mg of NMOR.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex until the NMOR is completely dissolved. Gentle warming may be required to facilitate dissolution.
- **Sterilization:** The DMSO stock solution can be filter-sterilized using a 0.22 μm PTFE syringe filter if required for the specific cell culture application.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 2 years) or at -80°C for long-term storage.[8]

Note on Final DMSO Concentration in Cell Culture: The final concentration of DMSO in cell culture media should be kept as low as possible, typically below 0.1%, as higher concentrations can be cytotoxic.[9][10] A vehicle control (media with the same final concentration of DMSO) should always be included in experiments.





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Logical relationship for NMOR solution preparation and use.

Quality Control: Verification of Stock Solution Concentration

It is good laboratory practice to verify the concentration of the primary stock solution. This can be achieved using UV-Vis spectrophotometry.

Principle:

N-Nitrosomorpholine exhibits a characteristic UV absorption maximum at 346 nm in water. The concentration of an unknown solution can be determined by comparing its absorbance to a standard curve generated from solutions of known concentrations.

Procedure for Generating a Standard Curve:

- Prepare a series of dilutions of NMOR in the same solvent as your stock solution (e.g., water or DMSO) to cover a range of concentrations.

- Measure the absorbance of each standard at 346 nm using a UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the R^2 value, which should be close to 1.
- Measure the absorbance of your stock solution (you may need to dilute it to fall within the range of your standard curve).
- Use the equation of the line from the standard curve to calculate the concentration of your stock solution.

Conclusion

The preparation and storage of **N-Nitrosomorpholine** stock solutions require a rigorous and informed approach to ensure experimental validity and, most importantly, the safety of laboratory personnel. By adhering to the detailed protocols and safety guidelines outlined in this application note, researchers can confidently and responsibly utilize this important carcinogen in their scientific investigations.

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- To cite this document: BenchChem. [Application Note: Preparation and Storage of N-Nitrosomorpholine (NMOR) Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b121250/docs#application-note-preparation-and-storage-of-n-nitrosomorpholine-nmor-stock-solutions>]

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